

Proper Disposal Procedures for Btk-IN-11

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Compound of Interest

Compound Name: *Btk-IN-11*
Cat. No.: *B12414576*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Btk-IN-11** (CAS No. 1270014-40-8), a potent Bruton's tyrosine kinase (BTK) inhibitor used in laboratory research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. While **Btk-IN-11** is not classified as a hazardous substance, proper handling and disposal are necessary to minimize any potential risks.^[1]

Chemical and Physical Properties

A summary of the key properties of **Btk-IN-11** is provided in the table below for easy reference.

Property	Value
Synonyms	SNS062 analog
Formula	C ₁₉ H ₂₁ CIN ₆ O
Molecular Weight	384.86 g/mol
CAS Number	1270014-40-8
Appearance	Powder
Solubility	DMSO: 77 mg/mL (200.07 mM)
Water: Insoluble	
Ethanol: Insoluble	
Storage	Powder: 3 years at -20°C
In solvent: 1 year at -80°C, 1 month at -20°C	

Data sourced from MedChemExpress and Selleck Chemicals Safety Data Sheets.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Btk-IN-11** waste, including unused product, contaminated materials, and empty containers.

Personal Protective Equipment (PPE)

Before handling **Btk-IN-11** for disposal, ensure you are wearing the appropriate personal protective equipment to prevent skin and eye contact.

- Eye Protection: Safety goggles with side-shields are mandatory.[\[1\]](#)
- Hand Protection: Wear protective gloves.[\[1\]](#)
- Body Protection: A lab coat or impervious clothing should be worn.[\[1\]](#)
- Respiratory Protection: If working with the powder outside of a fume hood or biological safety cabinet, a suitable respirator may be required.[\[1\]](#)

Waste Segregation and Collection

Proper segregation of waste is crucial to ensure it is handled by the correct disposal stream.

- Solid Waste:
 - Collect unused **Btk-IN-11** powder and any materials contaminated with the solid compound (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, sealed container.
 - Label the container clearly as "**Btk-IN-11** Waste" or with its chemical name and CAS number.
- Liquid Waste:
 - Collect solutions of **Btk-IN-11** in a sealable, chemical-resistant container.
 - Do not mix with other incompatible chemical wastes. **Btk-IN-11** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.^{[1][3]}
 - Clearly label the container with the contents, including the solvent used.
- Sharps:
 - Any sharps (e.g., needles, syringes, scalpels) contaminated with **Btk-IN-11** must be placed in a designated sharps container.

Decontamination of Work Surfaces and Equipment

Following any handling or disposal activities, decontaminate all work surfaces and non-disposable equipment.

- Scrub surfaces and equipment with alcohol to decontaminate them.^[1]
- Dispose of any cleaning materials (e.g., wipes, paper towels) as solid **Btk-IN-11** waste.

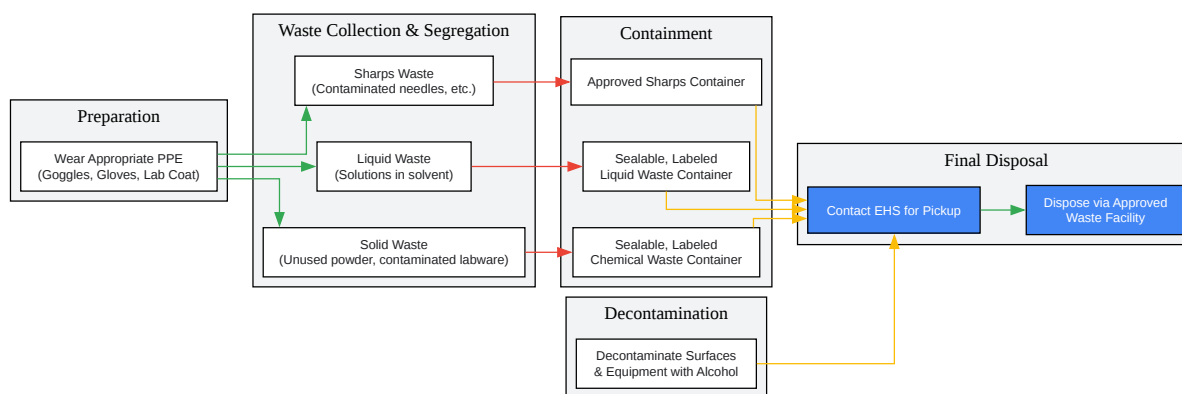
Final Disposal

The ultimate disposal of **Btk-IN-11** waste must be conducted through an approved waste disposal facility in accordance with federal, state, and local regulations.[4]

- Do not dispose of **Btk-IN-11** down the drain or in the regular trash.[4][5] This is to prevent its release into the environment, as it is very toxic to aquatic life with long-lasting effects.[3]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the collected waste containers. They will ensure the waste is transported and disposed of in compliance with all relevant regulations.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Btk-IN-11**.



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Caption: Workflow for the safe disposal of **Btk-IN-11** waste.

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